

# Comprehensive Safety and Handling Guide for Chelerythrine Chloride

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## Compound of Interest

Compound Name: Chelerythrine, chloride

Cat. No.: B192542

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of Chelerythrine chloride in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals. Chelerythrine chloride is a hazardous chemical that requires careful handling to prevent exposure and ensure a safe laboratory environment.

## Hazard Identification and Classification

Chelerythrine chloride is classified as a hazardous substance. It is harmful if swallowed, inhaled, or comes into contact with skin[1][2][3]. The compound is known to cause serious eye irritation and skin irritation[1][2][4][5]. Furthermore, it may cause respiratory irritation[2].

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][3]
Skin Irritation	Category 2	H315: Causes skin irritation[1][2][5]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure when handling Chelerythrine chloride. The following table summarizes the required PPE.

Protection Type	Equipment	Specification	Purpose
Eye and Face Protection	Safety Goggles with Side-Shields	ANSI Z87.1 Compliant or European Standard EN166[1]	Protects against splashes and airborne particles.
Face Shield	Worn over safety goggles	Recommended when handling larger quantities or during procedures with a high risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Compatible gloves (e.g., Nitrile or Neoprene)	Protects skin from direct contact[1][4].
Body Protection	Laboratory Coat	Fully buttoned, long-sleeved	Prevents contamination of personal clothing[1][4].
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 Approved Respirator	N95 or higher	Required when handling the powder outside of a certified chemical fume hood or if ventilation is insufficient to prevent inhalation[1][4].

## Operational Plan: Step-by-Step Handling Protocol

All handling of Chelerythrine chloride should be performed in a designated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.

## Preparation and Engineering Controls

- Designated Area: Establish a designated area for handling Chelerythrine chloride.

- Ventilation: Always handle the solid compound and concentrated solutions within a certified chemical fume hood to minimize inhalation risk[4].
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been tested[4].
- Pre-planning: Assemble all necessary equipment and reagents before you begin handling the compound to minimize time spent in the designated area.
- PPE: Don all required PPE as outlined in the table above before entering the designated handling area.

## Weighing and Aliquoting (Solid Compound)

- Perform all manipulations of the solid compound within a chemical fume hood to control dust.
- Use appropriate tools, such as spatulas and weigh paper, to handle the powder.
- Avoid creating dust. If possible, use a solution instead of the solid.
- Close the container tightly immediately after use[1].

## Preparing Solutions

- Chelerythrine chloride is soluble in water and DMSO at 10mM[6][7].
- When dissolving, add the solvent to the solid slowly to avoid splashing.
- If possible, prepare and use solutions on the same day[6].

## Storage

- Solid Compound: Store in a tightly sealed container in a freezer, at temperatures below -1°C or -20°C, and desiccate[1][5][7]. The storage area should be a well-ventilated and locked space[1].
- Solutions: If storage is necessary, store solutions at -20°C for up to one month[6]. Before use, equilibrate the solution to room temperature and ensure no precipitate is present[6].

## Emergency Procedures and First Aid

In the event of exposure, immediate action is required.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention[1][2][3].
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention[1][2][5].
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention[1][2][5].
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Call a POISON CENTER or doctor/physician immediately for medical help[1][3][8].

## Spill Management and Disposal Plan

### Spill Cleanup

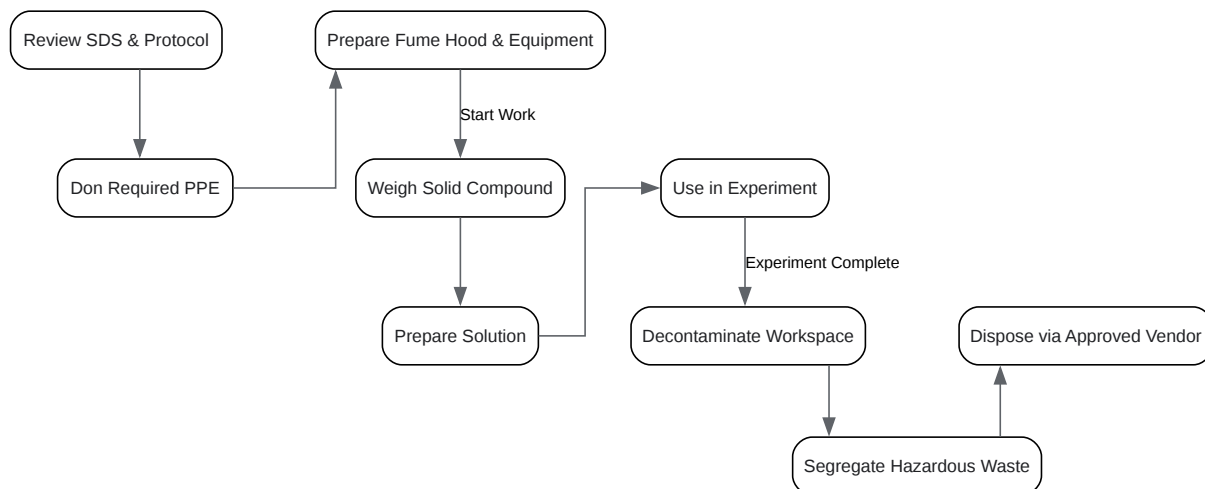
- Evacuate the area and ensure adequate ventilation.
- Wear all required PPE, including respiratory protection.
- Prevent the formation of dust.

- Carefully sweep up the solid material and place it into a suitable, sealed container for disposal<sup>[1]</sup>. Do not create dust.
- Clean the spill area thoroughly with soap and water.
- Place all contaminated materials (e.g., paper towels, gloves) into the hazardous waste container.

## Disposal Plan

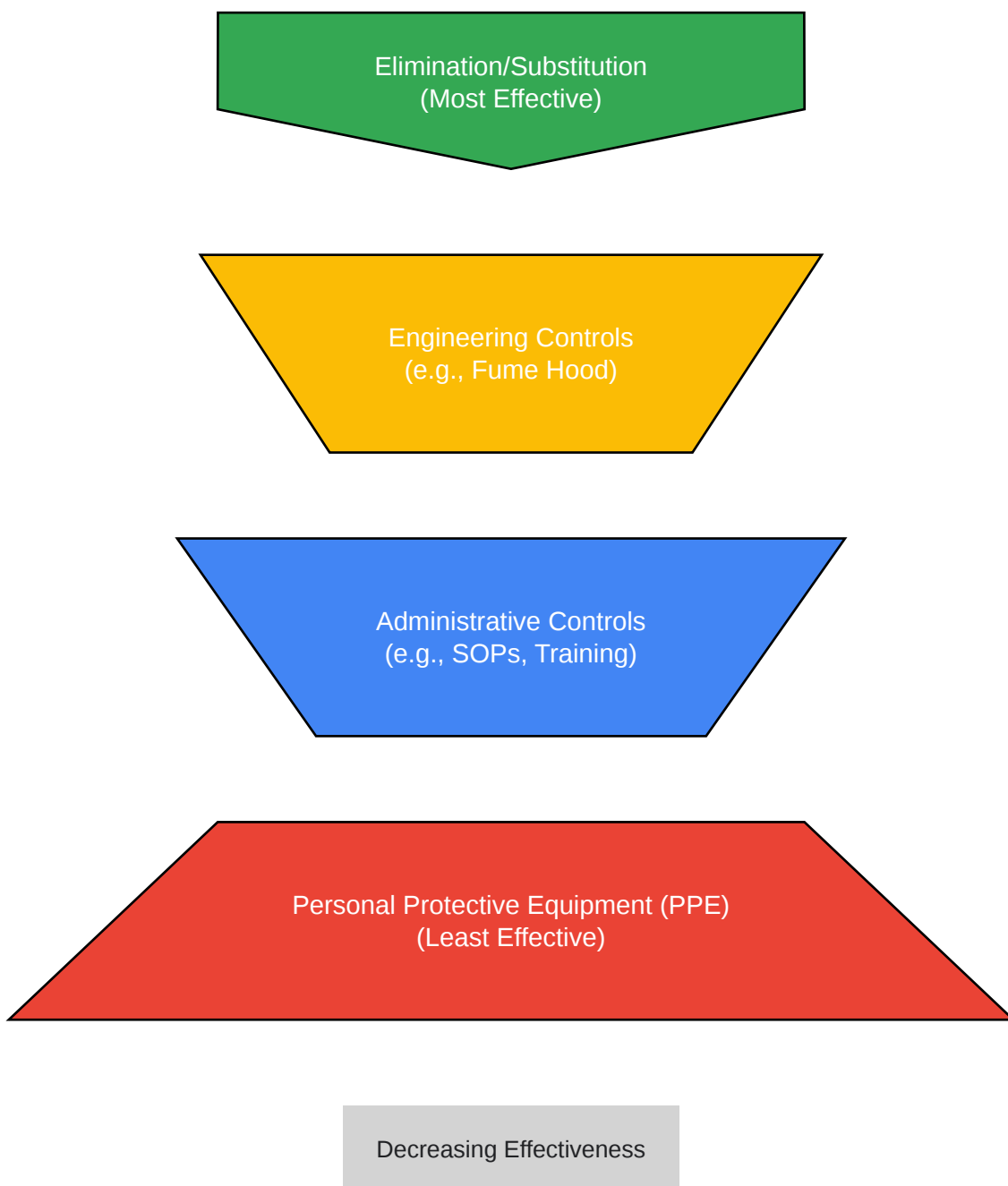
- **Waste Segregation:** All materials contaminated with Chelerythrine chloride, including empty containers, disposable labware, and cleaning materials, must be treated as hazardous waste.
- **Disposal Method:** Disposal must be conducted through an approved and licensed waste disposal company<sup>[1]</sup>. Do not dispose of with household garbage or allow the product to reach the sewage system<sup>[2]</sup>. All disposal activities must be in accordance with all applicable federal, state, and local environmental laws and regulations<sup>[2]</sup><sup>[4]</sup>.

## Visual Workflow and Safety Hierarchy



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Caption: Workflow for the safe handling of Chelerythrine chloride.



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Caption: Hierarchy of safety controls for chemical handling.

## Quantitative Data Summary

The following table summarizes key quantitative data for Chelerythrine chloride.

Property	Value	Source
Physical Properties		
Molecular Weight	383.83 g/mol	[6][7]
Melting Point	195 - 205 °C (383 - 401 °F)	[1]
Appearance	Yellow-orange solid	[1]
Solubility		
Water	10 mM	[6][7]
DMSO	10 mM	[6][7]
Biological Activity		
Protein Kinase C (PKC) Inhibition	IC <sub>50</sub> = 660 nM	[6][7]
BclXL-Bak BH3 Peptide Binding Inhibition	IC <sub>50</sub> = 1.5 μM	[6]
Toxicology Data		
Subcutaneous LD <sub>50</sub> (mouse)	95 mg/kg	[2]
Intraperitoneal TDLO (rat)	1 mg/kg	[2]

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